

# Solubility of Magnesium Perchlorate Hexahydrate in Organic Solvents: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Magnesium perchlorate hexahydrate*

Cat. No.: *B079274*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **magnesium perchlorate hexahydrate** ( $\text{Mg}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$ ) in organic solvents. Due to the limited availability of precise quantitative data for the hexahydrated form in publicly accessible literature, this document presents available qualitative information for the hexahydrate, detailed quantitative data for the anhydrous form for reference, and a thorough discussion of the chemical principles governing the solubility of hydrated salts in organic media. Furthermore, this guide outlines detailed experimental protocols for researchers to determine precise solubility values for their specific applications.

## Introduction

Magnesium perchlorate is a powerful oxidizing agent and a highly hygroscopic salt, commonly used as a drying agent. Its hexahydrated form,  $\text{Mg}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$ , is a crystalline solid that finds application in various chemical syntheses and analyses. Understanding its solubility in organic solvents is critical for its effective use in diverse experimental and process conditions, particularly in the pharmaceutical industry where solvent selection is a key parameter in drug development and formulation.

## Physicochemical Properties

A summary of the key physicochemical properties of both anhydrous magnesium perchlorate and its hexahydrate is provided below for reference.

| Property      | Magnesium Perchlorate (Anhydrous) | Magnesium Perchlorate Hexahydrate                     |
|---------------|-----------------------------------|---|
| Formula       | $\text{Mg}(\text{ClO}_4)_2$       | $\text{Mg}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$ |
| Molar Mass    | 223.21 g/mol                      | 331.30 g/mol [1]                                      |
| Appearance    | White crystalline solid           | White, deliquescent crystals[2]                       |
| Melting Point | 251 °C (decomposes)[3][4]         | 95-100 °C[4]  |
| Density       | 2.21 g/cm <sup>3</sup>            | 1.98 g/cm <sup>3</sup> [4][5]                         |

## Solubility Data

### Qualitative Solubility of Magnesium Perchlorate Hexahydrate

Direct quantitative solubility data for **magnesium perchlorate hexahydrate** in a wide range of organic solvents is not readily available in the scientific literature. However, some qualitative descriptions have been reported:

- Ethanol: Sources provide conflicting information, describing the solubility as both "soluble" and "slightly soluble"[5]. This highlights the necessity for experimental determination for specific applications.
- General Principle for Hydrated Salts: In general, hydrated salts are expected to be less soluble in organic solvents compared to their anhydrous counterparts. The water of hydration molecules are already coordinated to the salt ions, which can hinder the solvation process by the organic solvent molecules.

### Quantitative Solubility of Anhydrous Magnesium Perchlorate

The following table summarizes the quantitative solubility data for anhydrous magnesium perchlorate in various organic solvents at 25 °C. This data is provided as a valuable reference point. Researchers should anticipate the solubility of the hexahydrate to be lower than these values.

| Solvent       | Formula  | Solubility ( g/100 g of solvent) at 25 °C |
|---------------|--|---|
| Methanol      | CH <sub>3</sub> OH                                   | 51.8[3]                                   |
| Ethanol       | C <sub>2</sub> H <sub>5</sub> OH                     | 24.0[2][3]                                |
| 1-Propanol    | C <sub>3</sub> H <sub>7</sub> OH                     | 73.4[3]                                   |
| 1-Butanol     | C <sub>4</sub> H <sub>9</sub> OH                     | 64.4[3]                                   |
| Isobutanol    | (CH <sub>3</sub> ) <sub>2</sub> CHCH <sub>2</sub> OH | 45.5[3]                                   |
| Acetone       | (CH <sub>3</sub> ) <sub>2</sub> CO                   | 42.9[3]                                   |
| Ethyl Acetate | CH <sub>3</sub> COOC <sub>2</sub> H <sub>5</sub>     | 70.9[3]                                   |
| Diethyl Ether | (C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O      | 0.29[3]                                   |

## Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data of **magnesium perchlorate hexahydrate** in specific organic solvents, direct experimental determination is recommended. The following are detailed protocols for two common and reliable methods.

### Isothermal Shake-Flask Method

This method is considered the gold standard for determining the equilibrium solubility of a solid in a liquid.

#### Isothermal Shake-Flask Method Workflow

##### Methodology:

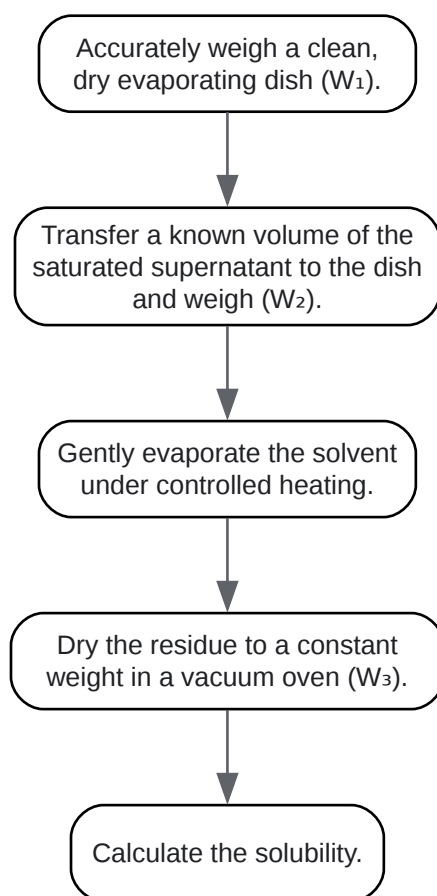
- Preparation: Add an excess amount of **magnesium perchlorate hexahydrate** to a known volume of the desired organic solvent in a sealable flask. The presence of undissolved solid

is essential to ensure a saturated solution at equilibrium.

- **Equilibration:** Place the sealed flask in a constant temperature shaker bath (e.g., 25 °C). Agitate the mixture for a sufficient period (typically 24 to 72 hours) to ensure that equilibrium is reached.
- **Phase Separation:** Once equilibrium is achieved, cease agitation and allow the undissolved solid to settle.
- **Sampling:** Carefully withdraw a known volume of the clear supernatant using a syringe fitted with a filter (e.g., a 0.45 µm PTFE filter) to prevent any solid particles from being collected.
- **Analysis:** Determine the concentration of magnesium perchlorate in the collected supernatant. This can be achieved using methods such as gravimetric analysis (see below) or a suitable spectroscopic technique.

## Gravimetric Analysis of the Saturated Solution

This method is a straightforward and accurate way to determine the concentration of the dissolved salt.



[Click to download full resolution via product page](#)

## Gravimetric Analysis Workflow

### Methodology:

- Initial Weighing: Accurately weigh a clean and dry evaporating dish ( $W_1$ ).
- Sample Addition: Transfer a known volume of the saturated supernatant (obtained from the isothermal shake-flask method) into the pre-weighed evaporating dish and weigh it again ( $W_2$ ).
- Solvent Evaporation: Gently heat the evaporating dish to evaporate the organic solvent. This should be done in a well-ventilated fume hood, and care should be taken to avoid splattering.
- Drying to Constant Weight: Dry the residue in a vacuum oven at a suitable temperature until a constant weight is achieved ( $W_3$ ). This ensures all the solvent and any absorbed moisture are removed.

- Calculation:
  - Mass of the dissolved salt =  $W_3 - W_1$
  - Mass of the solvent =  $W_2 - W_3$
  - Solubility ( g/100 g of solvent) =  $[(W_3 - W_1) / (W_2 - W_3)] \times 100$

## Safety and Handling

Magnesium perchlorate is a strong oxidizing agent and requires careful handling.

- Oxidizer: It can intensify fires and may cause an explosion if it comes into contact with combustible materials, organic substances, or reducing agents.
- Irritant: It can cause skin and eye irritation.
- Hygroscopic: It readily absorbs moisture from the air. Store in a tightly sealed container in a dry, well-ventilated place.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat, when handling magnesium perchlorate.

## Conclusion

While quantitative solubility data for **magnesium perchlorate hexahydrate** in organic solvents is not extensively documented, this guide provides a framework for understanding and determining its solubility. The provided data for the anhydrous form serves as a useful, albeit higher-end, estimate. For applications requiring precise solubility values, the detailed experimental protocols outlined herein will enable researchers to generate reliable data for their specific solvent systems. Always prioritize safety by adhering to the recommended handling procedures for this powerful oxidizing agent.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Magnesium perchlorate hexahydrate |  $\text{Cl}_2\text{H}_{12}\text{MgO}_{14}$  | CID 16211969 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Magnesium perchlorate CAS#: 10034-81-8 [m.chemicalbook.com]
- 3. magnesium perchlorate [chemister.ru]
- 4. Magnesium perchlorate - Wikipedia [en.wikipedia.org]
- 5. magnesium perchlorate hexahydrate [chemister.ru]
- To cite this document: BenchChem. [Solubility of Magnesium Perchlorate Hexahydrate in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079274#solubility-of-magnesium-perchlorate-hexahydrate-in-organic-solvents]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)